

Physical and chemical properties of 3-Chloro-4-hydroxy-5-methoxybenzaldehyde

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name: 3-Chloro-4-hydroxy-5-methoxybenzaldehyde

Cat. No.: B7731982

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An In-Depth Technical Guide to 3-Chloro-4-hydroxy-5-methoxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Chloro-4-hydroxy-5-methoxybenzaldehyde, also known as 5-chlorovanillin, is a halogenated derivative of vanillin, a widely recognized aromatic compound. Its strategic placement of chloro, hydroxyl, and methoxy functional groups on the benzaldehyde scaffold makes it a molecule of significant interest in synthetic organic chemistry. This guide provides a comprehensive overview of its physical and chemical properties, offering insights into its reactivity and potential as a versatile building block in the development of novel chemical entities, particularly within the pharmaceutical industry. The presence of the electron-withdrawing chlorine atom, coupled with the electron-donating hydroxyl and methoxy groups, creates a unique electronic environment that dictates its chemical behavior and potential for further functionalization.

I. Physicochemical Properties

The physical and chemical properties of **3-Chloro-4-hydroxy-5-methoxybenzaldehyde** are fundamental to its handling, application in synthesis, and biological interactions.

Identification and General Properties

A clear identification of this compound is crucial for researchers. Its key identifiers and general properties are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	3-Chloro-4-hydroxy-5-methoxybenzaldehyde	[1]
Synonyms	5-Chlorovanillin, 5-Chloro-4-hydroxy-3-methoxybenzaldehyde	[1]
CAS Number	19463-48-0	[1]
Molecular Formula	C ₈ H ₇ ClO ₃	[1]
Molecular Weight	186.59 g/mol	[1]
Appearance	White to off-white crystalline solid (typical)	

Thermal Properties

The thermal behavior of a compound is critical for determining appropriate conditions for reactions, purification, and storage.

Property	Value	Method	Source(s)
Melting Point	169.45 °C (442.6 K)	Differential Scanning Calorimetry (DSC)	[1]
Boiling Point	Not experimentally determined. Estimated to be >300 °C.		
Enthalpy of Fusion (Δ _{fus} H)	39.4 kJ/mol	DSC	[1]

Note: The boiling point has not been experimentally reported and is estimated based on the high melting point and the presence of polar functional groups capable of strong intermolecular interactions.

Solubility Profile

The solubility of **3-Chloro-4-hydroxy-5-methoxybenzaldehyde** in various solvents is a key parameter for its use in reactions and purification processes. While specific quantitative solubility data is not readily available, a qualitative assessment can be made based on its structure.

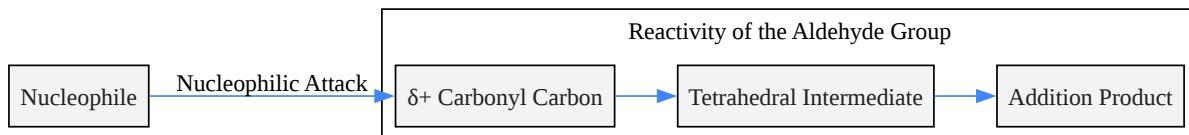
Solvent	Expected Solubility	Rationale
Water	Slightly soluble	The presence of a polar hydroxyl group allows for hydrogen bonding with water, but the overall aromatic character and the chloro-substituent limit its solubility.
Ethanol, Methanol	Soluble	The polar hydroxyl group and the ability of the molecule to engage in hydrogen bonding make it soluble in polar protic solvents.
Acetone, Ethyl Acetate	Soluble	The compound's polarity allows for favorable dipole-dipole interactions with these polar aprotic solvents.
Dichloromethane, Chloroform	Moderately soluble	The presence of the chlorine atom and the overall molecular structure allow for some solubility in chlorinated solvents.
Hexane, Toluene	Sparingly soluble to insoluble	The high polarity of the molecule due to the hydroxyl and carbonyl groups leads to poor solubility in nonpolar solvents.

II. Chemical Properties and Reactivity

The chemical reactivity of **3-Chloro-4-hydroxy-5-methoxybenzaldehyde** is governed by the interplay of its three functional groups: the aldehyde, the phenol, and the chlorinated aromatic ring.

The Aldehyde Group: A Site for Nucleophilic Attack

The aldehyde functional group is a primary site of reactivity. The presence of the electron-withdrawing chlorine atom at the meta position to the aldehyde group increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack compared to vanillin.



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Caption: Nucleophilic addition to the aldehyde group.

Common reactions involving the aldehyde group include:

- Reductive Amination: Reaction with primary or secondary amines in the presence of a reducing agent to form substituted amines.
- Wittig Reaction: Reaction with phosphorus ylides to form alkenes.
- Grignard and Organolithium Reactions: Addition of organometallic reagents to form secondary alcohols.
- Oxidation: The aldehyde can be oxidized to the corresponding carboxylic acid using various oxidizing agents.
- Reduction: The aldehyde can be reduced to the corresponding primary alcohol using reducing agents like sodium borohydride.

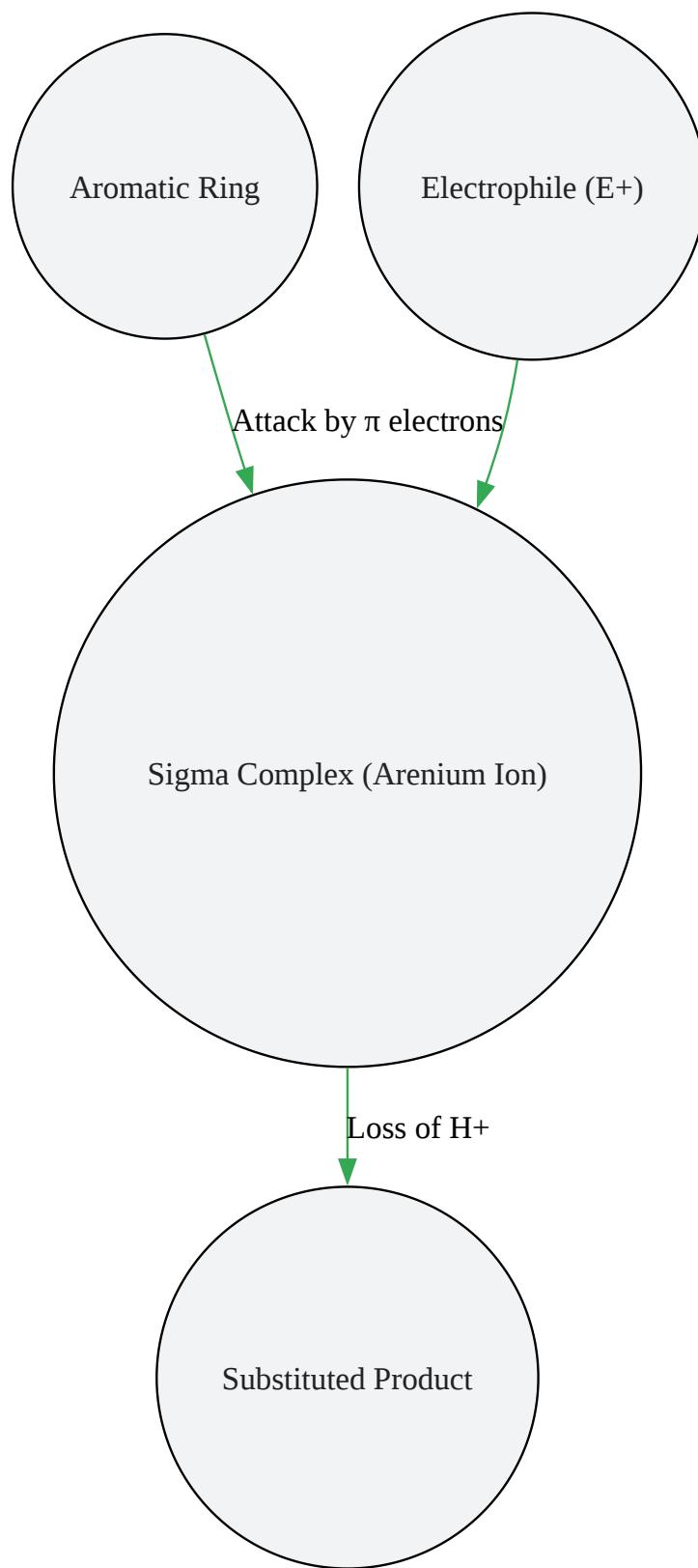
The Phenolic Hydroxyl Group: Acidity and Nucleophilicity

The phenolic hydroxyl group imparts acidic properties to the molecule and can act as a nucleophile.

- Acidity: The hydroxyl proton is acidic and can be removed by a base to form a phenoxide ion. This phenoxide is a potent nucleophile.
- Etherification: The phenoxide can react with alkyl halides to form ethers.
- Esterification: The hydroxyl group can be acylated to form esters.

The Aromatic Ring: Electrophilic Aromatic Substitution

The aromatic ring can undergo electrophilic aromatic substitution. The directing effects of the existing substituents (hydroxyl, methoxy, and chloro) will determine the position of the incoming electrophile. The hydroxyl and methoxy groups are strongly activating and ortho-, para-directing, while the chloro group is deactivating but also ortho-, para-directing. The position of substitution will be a result of the combined electronic and steric effects of these groups.

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Caption: General mechanism of electrophilic aromatic substitution.

III. Synthesis

A common and efficient method for the synthesis of **3-Chloro-4-hydroxy-5-methoxybenzaldehyde** is through the direct chlorination of vanillin.

Experimental Protocol: Chlorination of Vanillin

This protocol is adapted from a documented synthetic procedure.[\[2\]](#)

Materials:

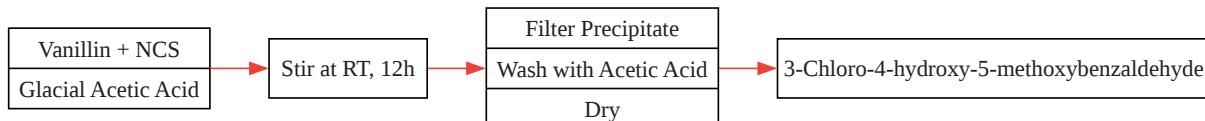
- Vanillin
- N-Chlorosuccinimide (NCS)
- Glacial Acetic Acid

Procedure:

- Dissolve vanillin (1.0 equivalent) in glacial acetic acid in a round-bottom flask equipped with a magnetic stirrer.
- Add N-Chlorosuccinimide (1.0 equivalent) to the solution.
- Stir the reaction mixture at room temperature for 12 hours.
- A precipitate of **3-Chloro-4-hydroxy-5-methoxybenzaldehyde** will form.
- Collect the solid product by vacuum filtration.
- Wash the filtered solid with a small amount of cold glacial acetic acid to remove any unreacted starting materials.
- Dry the product under vacuum to obtain the purified **3-Chloro-4-hydroxy-5-methoxybenzaldehyde**.

Causality Behind Experimental Choices:

- Glacial Acetic Acid as Solvent: It is a polar protic solvent that can dissolve both vanillin and NCS, providing a homogeneous reaction medium. Its acidic nature can also help to activate the NCS.
- N-Chlorosuccinimide (NCS) as Chlorinating Agent: NCS is a mild and selective chlorinating agent for activated aromatic rings like vanillin. It is easier and safer to handle compared to chlorine gas.
- Room Temperature Reaction: The reaction is efficient at room temperature, avoiding the need for heating and potential side reactions.
- Precipitation of Product: The product is less soluble in glacial acetic acid than the starting material, which allows for its isolation by simple filtration, a key advantage for purification.



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Sources

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- 2. researchgate.net [researchgate.net]
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